

Erythromycin Stinoprate: A Comparative Analysis of Bioavailability and Clinical Findings

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Compound of Interest

Compound Name: *Erythromycin stinoprate*

CAS No.: 84252-03-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the pharmacokinetic properties of **Erythromycin stinoprate** against other oral erythromycin formulations. The data presented is compiled from published research to aid in the objective evaluation of its performance and reproducibility.

Comparative Pharmacokinetics of Oral Erythromycin Formulations

The following table summarizes key pharmacokinetic parameters of **Erythromycin stinoprate** and other common oral erythromycin salts. Direct cross-study comparisons should be made with caution due to inherent variations in study design, patient populations, and analytical methodologies.

Formulation	Dose	Cmax (µg/L)	tmax (h)	AUC (µg·h/L)	Elimination Half-life (t1/2) (h)
Erythromycin Stinoprate	250 mg	197.5 ± 227.6	1.8 ± 0.5	766.4 ± 981.0	1.6 ± 0.8
500 mg	488.3 ± 216.7	1.6 ± 0.2	2248.3 ± 996.8 (AUC0-14)	2.2 ± 0.4	
750 mg	749.3 ± 387.2	1.7 ± 0.3	3820.1 ± 1966.4 (AUC0-14)	2.2 ± 0.7	
Erythromycin Stearate	1.5 g	4.8 mg/l (4800 µg/L)	~1.0	Not Reported	Not Reported
Erythromycin Ethylsuccinate	3.0 g	2.8 mg/l (2800 µg/L)	~1.0	Not Reported	Not Reported

Experimental Protocols

Reproducibility of research findings is critically dependent on the detailed execution of experimental protocols. Below are the methodologies employed in the cited pharmacokinetic studies.

Study 1: Pharmacokinetics of Erythromycin Stinoprate Capsule

- Objective: To determine the pharmacokinetic profile of **Erythromycin stinoprate** capsules in healthy volunteers.
- Methodology:
 - Subjects: Thirty healthy volunteers, comprising 15 males and 15 females.

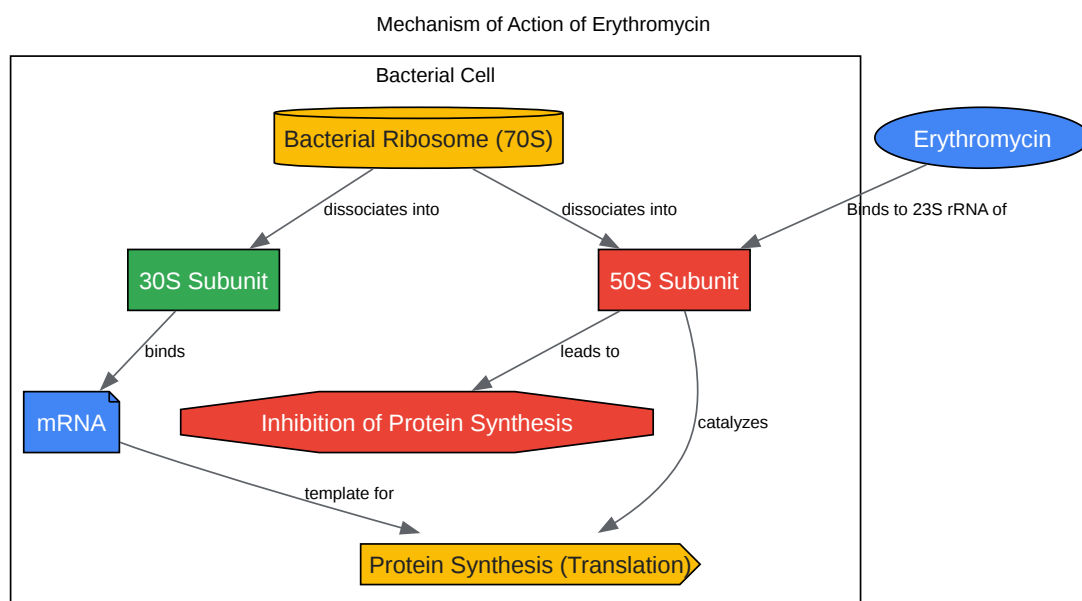
- Study Design: Volunteers were randomly assigned to three groups of ten, receiving single oral doses of 250 mg, 500 mg, and 750 mg of **Erythromycin stinoprate**.
- Sample Collection: Plasma samples were collected at predetermined time points.
- Analytical Method: The concentrations of erythromycin propionate and erythromycin base in plasma were quantified using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).
- Pharmacokinetic Analysis: A single-compartment model was used to calculate the pharmacokinetic parameters.

Study 2: Comparative Pharmacokinetics of Erythromycin Stearate and Erythromycin Ethylsuccinate

- Objective: To compare the serum concentrations and tolerance of single oral doses of Erythromycin stearate and Erythromycin ethylsuccinate.
- Methodology:
 - Subjects: Eleven healthy adult volunteers.
 - Study Design: A crossover study where each volunteer received a single oral dose of 1.5 g of Erythromycin stearate and 3.0 g of Erythromycin ethylsuccinate on separate occasions.
 - Sample Collection: Serum samples were collected at various time points after drug administration.
 - Analytical Method: The concentration of erythromycin in serum was monitored. The specific assay used was not detailed in the abstract.
 - Pharmacokinetic Analysis: Peak serum concentrations (C_{max}) and time to peak concentration (t_{max}) were determined from the serum concentration-time data.

Visualizing the Mechanism and Workflow

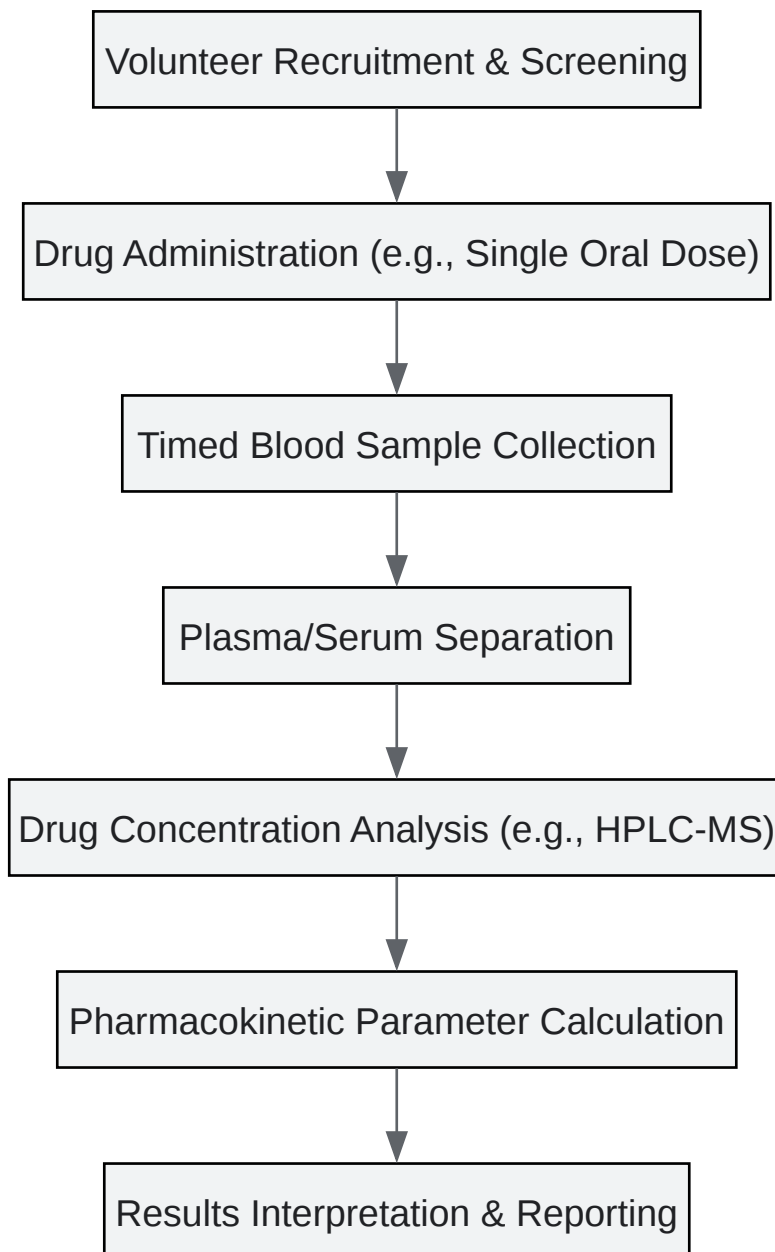
To further elucidate the context of these findings, the following diagrams illustrate the mechanism of action of erythromycin and a typical workflow for a pharmacokinetic study.



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Caption: Mechanism of action of Erythromycin.

Experimental Workflow for a Pharmacokinetic Study



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Caption: A typical experimental workflow for a human pharmacokinetic study.

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